

Application Note: Quantitative Analysis of 2-Tridecanone

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Compound of Interest

Compound Name: 2-Tridecanone

Cat. No.: B165437

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Introduction

2-Tridecanone is a naturally occurring methyl ketone found in various plants, such as wild tomatoes (*Lycopersicon hirsutum* f. *glabratum*), and is also present in some essential oils and as a flavor component in certain foods like cheese.^{[1][2]} Its roles as a natural insecticide and a flavoring agent make its accurate quantification crucial in diverse fields, including agricultural science, food chemistry, and toxicology. This application note provides detailed protocols for the quantitative analysis of **2-Tridecanone** using Gas Chromatography-Mass Spectrometry (GC-MS), a highly sensitive and specific analytical technique.

Analytical Standards

For accurate quantification, a certified analytical standard of **2-Tridecanone** is required. Commercially available standards typically have a purity of $\geq 95\%$.

Table 1: Physical and Chemical Properties of **2-Tridecanone**

| Property | Value | Reference |
|-------------------|--------------------------------------|-----------|
| CAS Number | 593-08-8 | [3] |
| Molecular Formula | C13H26O | [3] |
| Molecular Weight | 198.34 g/mol | [3] |
| Appearance | White to pale yellow solid or liquid | [2] |
| Boiling Point | 263 °C | [4] |
| Melting Point | 24-27 °C | [4] |
| Density | 0.822 g/mL at 25 °C | |

Quantitative Data Summary

The following table summarizes typical quantitative data for the analysis of **2-Tridecanone** by GC-MS. These values are based on a validated method for the analysis of volatile compounds in a plant matrix and serve as a reference. Actual performance may vary depending on the specific instrumentation and matrix.

Table 2: Quantitative Parameters for **2-Tridecanone** Analysis by GC-MS

| Parameter | Value |
|-----------------------------|-----------------------------|
| Linearity (R ²) | >0.99 |
| Limit of Detection (LOD) | 4 - 30 ng/g |
| Limit of Quantitation (LOQ) | 10 - 100 ng/g |
| Precision (%RSD) | < 20% |
| Retention Time (RT) | Matrix and column dependent |
| Quantifier Ion (m/z) | 58 |
| Qualifier Ions (m/z) | 43, 71 |

Experimental Protocols

Standard Solution Preparation

Objective: To prepare a series of standard solutions for calibration.

Materials:

- **2-Tridecanone** analytical standard
- Hexane (or other suitable volatile solvent)
- Volumetric flasks
- Micropipettes

Protocol:

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **2-Tridecanone** standard and dissolve it in 10 mL of hexane in a volumetric flask.
- Working Standards: Perform serial dilutions of the stock solution to prepare a series of working standards with concentrations ranging from 0.1 µg/mL to 10 µg/mL.

Sample Preparation: Headspace Solid-Phase Microextraction (HS-SPME) for Cheese Matrix

Objective: To extract volatile compounds, including **2-Tridecanone**, from a cheese sample for GC-MS analysis.^[5]

Materials:

- Cheese sample
- Sodium chloride (NaCl)
- Deionized water
- 20 mL headspace vials with septa

- SPME fiber assembly with a Carboxen/PDMS fiber
- Heating block or water bath
- Vortex mixer

Protocol:

- Weigh 1 g of the cheese sample into a 20 mL headspace vial.
- Add 1 g of NaCl and 5 mL of deionized water to the vial.
- Seal the vial with a septum cap.
- Vortex the vial for 1 minute to homogenize the sample.
- Incubate the vial at 50°C for 30 minutes to allow for equilibration of the volatile compounds in the headspace.
- Expose the SPME fiber to the headspace of the vial for 30 minutes at room temperature.
- Retract the fiber and immediately introduce it into the GC injector for thermal desorption.

Sample Preparation: Liquid-Liquid Extraction for Plant Matrix (e.g., Tomato Leaves)

Objective: To extract **2-Tridecanone** from a plant matrix.

Materials:

- Plant tissue sample
- Liquid nitrogen
- Mortar and pestle
- Dichloromethane
- Anhydrous sodium sulfate

- Centrifuge and centrifuge tubes
- Rotary evaporator

Protocol:

- Freeze the plant tissue sample (e.g., 1 g) with liquid nitrogen and grind it to a fine powder using a mortar and pestle.
- Transfer the powdered sample to a centrifuge tube.
- Add 10 mL of dichloromethane to the tube.
- Vortex the mixture for 2 minutes and then sonicate for 10 minutes.
- Centrifuge the mixture at 5000 rpm for 10 minutes.
- Carefully collect the supernatant (dichloromethane extract).
- Pass the extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- Concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen or a rotary evaporator.
- Transfer the concentrated extract to a GC vial for analysis.

GC-MS Instrumental Analysis

Objective: To separate and detect **2-Tridecanone** using GC-MS.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column: A non-polar column such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) is suitable.

Table 3: GC-MS Instrument Parameters

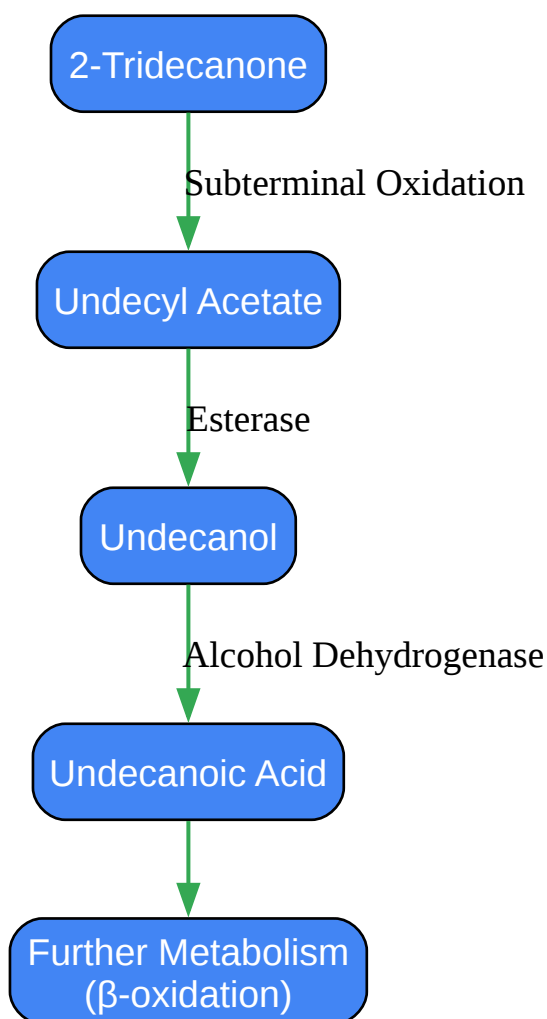
| Parameter | Value |
|---------------------------|--|
| Injector Temperature | 250 °C |
| Injection Mode | Splitless (for trace analysis) or Split (for higher concentrations) |
| Injection Volume | 1 µL |
| Carrier Gas | Helium |
| Flow Rate | 1.0 mL/min (constant flow) |
| Oven Temperature Program | Initial temperature 50 °C, hold for 2 min; ramp at 10 °C/min to 250 °C, hold for 5 min |
| Transfer Line Temperature | 280 °C |
| Ion Source Temperature | 230 °C |
| Ionization Mode | Electron Ionization (EI) |
| Electron Energy | 70 eV |
| Mass Scan Range | 40-300 amu |
| Acquisition Mode | Full Scan for identification, Selected Ion Monitoring (SIM) for quantification |

Visualizations



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Caption: Experimental workflow for the analysis of **2-Tridecanone**.



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Caption: Metabolic degradation pathway of **2-Tridecanone** in *Pseudomonas*.^[6]

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